

Proper Disposal and Handling of FINDY, a DYRK1A Inhibitor

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Compound of Interest

Compound Name: *FINDY*

Cat. No.: *B15543988*

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Disclaimer: A specific Safety Data Sheet (SDS) for **FINDY** is not readily available in public domains. The following guidance is based on best practices for the handling and disposal of potentially hazardous research chemicals and information on similar compounds. Researchers must consult the official manufacturer's SDS and their institution's Environmental Health and Safety (EHS) department to ensure full compliance with all applicable local, state, and federal regulations.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **FINDY**, a selective inhibitor of the dual-specificity tyrosine-regulated kinase 1A (DYRK1A). Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring proper disposal.

Chemical and Physical Properties of FINDY

The following table summarizes the known chemical and physical properties of **FINDY**.

Property	Value
IUPAC Name	(Z)-5-(4-Methoxy-3-((trimethylsilyl)ethynyl)benzylidene)-2-thioxothiazolidin-4-one
Molecular Formula	C ₁₆ H ₁₇ NO ₂ S ₂ Si
Molecular Weight	347.53 g/mol
CAS Number	1507367-37-4
Appearance	Light yellow to dark yellow solid/powder
Solubility	Soluble in DMSO (e.g., 25 mg/mL)
Storage (Solid)	2-8°C or -20°C for long-term storage. Protect from light and moisture.
Storage (in Solvent)	Store at -80°C for up to 6 months or -20°C for up to 1 month to maintain stability.

Step-by-Step Disposal Procedures for FINDY

In the absence of a specific SDS, **FINDY** and any materials contaminated with it should be treated as hazardous chemical waste. Do not dispose of **FINDY** down the drain or in regular trash.

1. Waste Segregation:

- Solid Waste: Collect all solid waste contaminated with **FINDY** in a dedicated, clearly labeled hazardous waste container. This includes:
 - Unused or expired **FINDY** powder.
 - Contaminated personal protective equipment (PPE) such as gloves, disposable lab coats, and shoe covers.
 - Weighing paper, pipette tips, and any other contaminated disposables.

- Liquid Waste: Collect all solutions containing **FINDY** in a separate, leak-proof, and chemically compatible hazardous waste container (e.g., a high-density polyethylene bottle). This includes:
 - Unused stock solutions or dilutions.
 - Cell culture media containing **FINDY**.
 - Solvents used to rinse containers that held **FINDY**.
- Sharps Waste: Any needles or scalpels used in conjunction with **FINDY** should be disposed of in a designated sharps container.

2. Waste Container Labeling:

- All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**FINDY** ((Z)-5-(4-Methoxy-3-((trimethylsilyl)ethynyl)benzylidene)-2-thioxothiazolidin-4-one)".
 - The CAS number: "1507367-37-4".
 - The solvent(s) used (for liquid waste).
 - Associated hazards (e.g., "Toxic," "Irritant," "Environmental Hazard").
 - The date the waste was first added to the container (accumulation start date).

3. Storage of Hazardous Waste:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area that is away from general laboratory traffic.
- Ensure that waste containers are kept tightly closed at all times, except when adding waste.

- Use secondary containment (e.g., a chemical-resistant tray or bin) to prevent the spread of material in case of a spill.
- Do not mix **FINDY** waste with other incompatible waste streams.

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not attempt to treat or neutralize **FINDY** waste unless you are a trained professional following a specific, approved protocol. Improper treatment can lead to dangerous reactions or the release of hazardous substances.

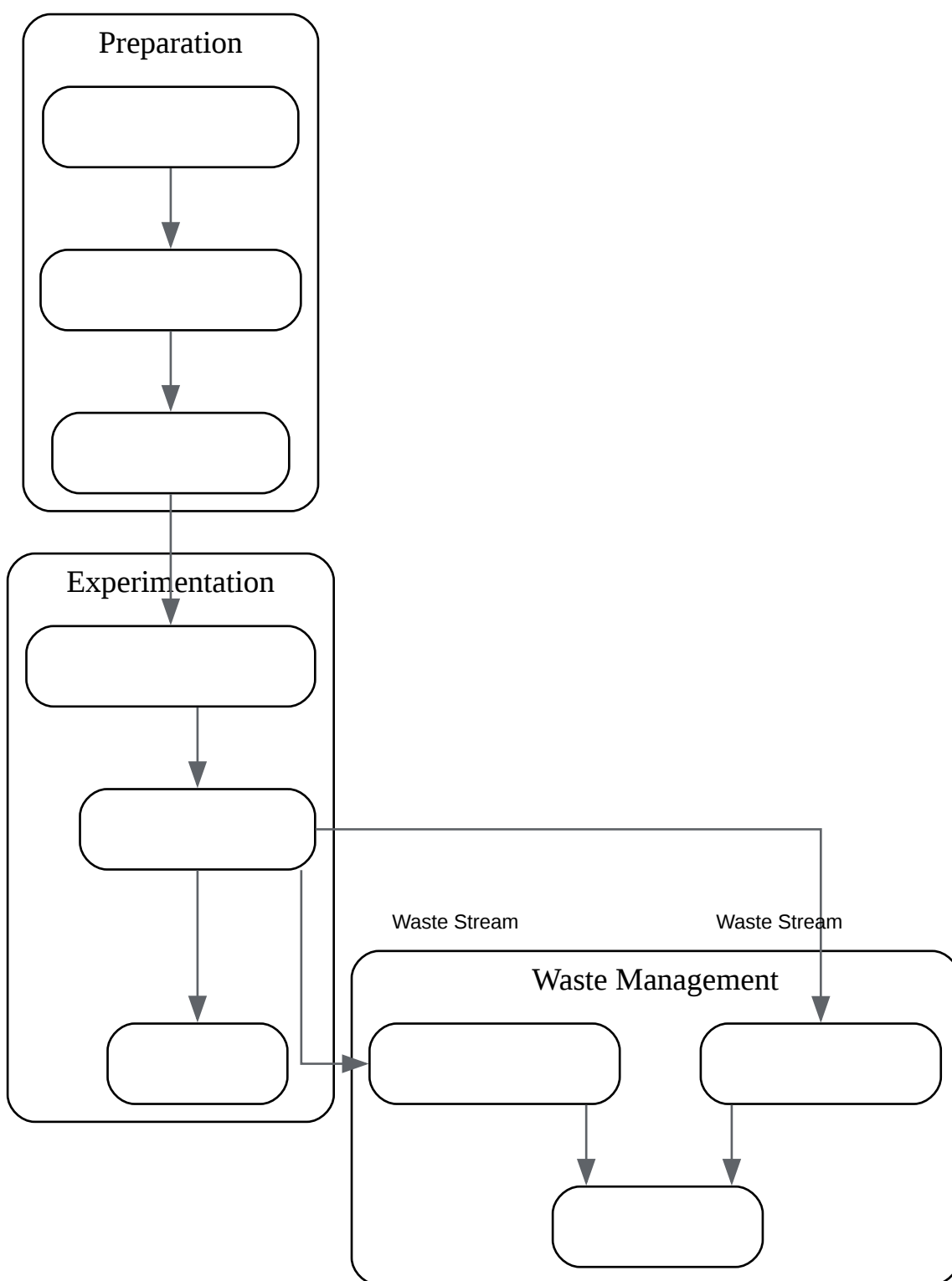
5. Empty Container Disposal:

- To be considered non-hazardous, empty containers that held **FINDY** must be triple-rinsed.
- Use a small amount of a suitable solvent (such as the one used to prepare solutions) for each rinse.
- The first rinseate is considered hazardous and must be collected and disposed of as liquid hazardous waste. Subsequent rinses may also need to be collected depending on local regulations.
- After proper rinsing, deface the label on the empty container and dispose of it according to your institution's guidelines for non-hazardous lab glass or plastic.

Experimental Protocols and Workflows

General Experimental Workflow for Handling **FINDY**

The following diagram illustrates a typical workflow for using **FINDY** in a cell-based assay, from preparation to disposal.



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General workflow for handling **FINDY** in a laboratory setting.

Detailed Protocol: Preparation of FINDY Stock and Working Solutions

This protocol provides a general method for preparing and using **FINDY** in a cell culture experiment.

Materials:

- **FINDY** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Appropriate cell culture medium

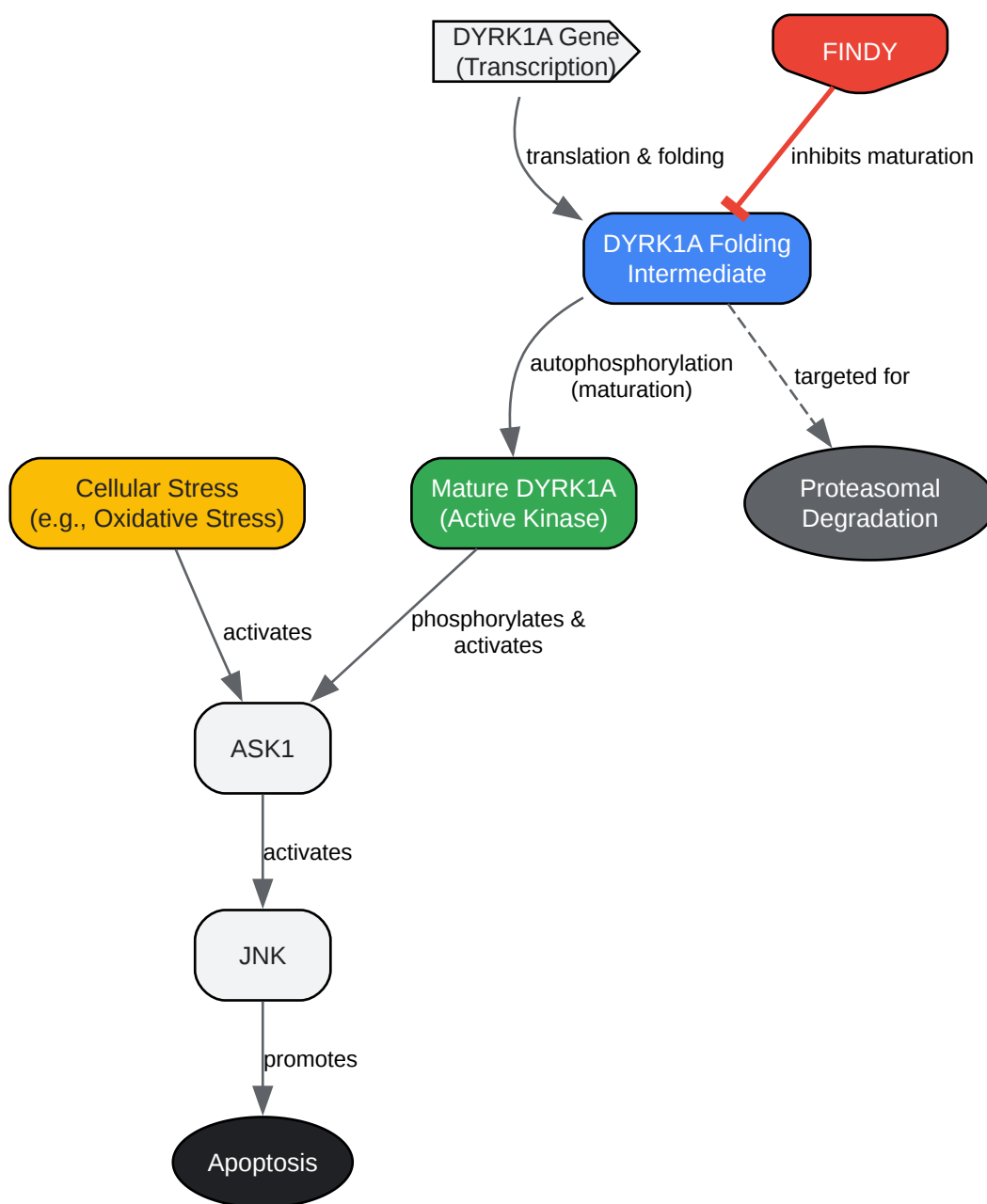
Procedure:

- Personal Protective Equipment (PPE): Before handling **FINDY**, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile).
- Stock Solution Preparation (e.g., 10 mM): a. Allow the vial of **FINDY** powder to equilibrate to room temperature before opening to prevent condensation. b. Weigh the required amount of **FINDY** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3475 mg of **FINDY** (Molecular Weight = 347.53). c. Add the appropriate volume of anhydrous DMSO to the tube. d. Vortex thoroughly until the solid is completely dissolved. The solution should be clear. e. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage of Stock Solution: a. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. b. Store the stock solution aliquots at -20°C or -80°C, protected from light.

- Working Solution Preparation: a. On the day of the experiment, thaw an aliquot of the stock solution. b. Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for treating your cells. c. Ensure that the final concentration of DMSO in the culture medium is consistent across all treatments (including the vehicle control) and is at a level that does not affect cell viability (typically $\leq 0.1\%$).
- Cell Treatment: a. Remove the existing medium from your cultured cells. b. Add the medium containing the desired concentration of **FINDY** (or vehicle control) to the cells. c. Incubate the cells for the desired experimental duration.
- Post-Treatment Waste Disposal: a. Collect all liquid waste (e.g., cell culture medium containing **FINDY**) into the designated liquid hazardous waste container. b. Collect all solid waste (e.g., pipette tips, cell culture plates) into the designated solid hazardous waste container.

Signaling Pathway Inhibition by FINDY

FINDY is a selective inhibitor of DYRK1A. It acts by targeting the folding intermediate of the newly synthesized kinase, which prevents its maturation and leads to its degradation. This is distinct from many kinase inhibitors that compete with ATP on the mature enzyme. The diagram below illustrates the DYRK1A signaling pathway and the point of inhibition by **FINDY**.^{[1][2][3]}



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Inhibition of DYRK1A maturation by **FINDY** disrupts downstream signaling.

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References

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